

Solubility Profile of 2-Iodobenzyl Alcohol: Principles, Characterization, and Experimental Protocols

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Compound of Interest

Compound Name: *2-Iodobenzyl alcohol*

Cat. No.: *B1584928*

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Abstract

This technical guide provides a comprehensive analysis of the solubility characteristics of 2-iodobenzyl alcohol, a key intermediate in organic synthesis and pharmaceutical research. While direct quantitative solubility data is sparse in publicly available literature, this document synthesizes foundational chemical principles with established experimental methodologies to empower researchers in its effective use. We will explore the theoretical underpinnings of its solubility based on molecular structure, present a qualitative solubility profile derived from material safety data and reaction chemistry, and provide detailed, self-validating protocols for precise quantitative determination. This guide is intended for researchers, chemists, and drug development professionals who require a robust understanding of 2-iodobenzyl alcohol's behavior in common organic solvents to optimize reaction conditions, purification processes, and formulation development.

Introduction and Physicochemical Properties

2-Iodobenzyl alcohol (CAS No: 5159-41-1) is an aromatic alcohol containing an iodine substituent on the benzene ring. This structure imparts unique reactivity, making it a valuable building block for synthesizing more complex molecules, including substituted seven-membered lactones and indenones. Understanding its solubility is paramount for its practical application. Solubility dictates the choice of reaction media, influences reaction kinetics, and is

a critical parameter in developing crystallization, extraction, and chromatographic purification methods.^[1]

The molecule's structure—a polar hydroxyl (-OH) group, a largely nonpolar benzene ring, and a heavy, polarizable iodine atom—creates a nuanced solubility profile. It is a solid at room temperature, typically appearing as a white to light yellow powder or crystals.^{[2][3]}

Table 1: Key Physicochemical Properties of 2-Iodobenzyl Alcohol

Property	Value	Source(s)
CAS Number	5159-41-1	[2]
Molecular Formula	C ₇ H ₇ IO	[2][4]
Molecular Weight	234.03 g/mol	
Appearance	White to yellow crystals or powder	[2]
Melting Point	89-92 °C	[5]
Water Solubility	Insoluble	[5]

Theoretical Principles of Solubility

The solubility of a solute in a solvent is governed by the principle "like dissolves like," which relates to the polarity of the molecules involved.^[1] The interplay of intermolecular forces—van der Waals forces, dipole-dipole interactions, and hydrogen bonding—determines the extent to which a solute can be solvated.

- Polarity and Hydrogen Bonding:** The hydroxyl (-OH) group in 2-iodobenzyl alcohol is polar and capable of acting as both a hydrogen bond donor and acceptor. This feature suggests potential solubility in polar protic solvents (e.g., ethanol, methanol). However, the bulk of the molecule is the iodinated benzene ring.
- Nonpolar Character:** The benzene ring is nonpolar and hydrophobic. The large, electron-rich iodine atom increases the molecule's size and polarizability, contributing to London dispersion forces. This suggests affinity for nonpolar or moderately polar solvents.

- Comparison to Benzyl Alcohol: The parent compound, benzyl alcohol, is moderately soluble in water (~4 g/100 mL) and highly soluble in organic solvents like ethanol and diethyl ether. [6] The introduction of the large iodine atom in the ortho position increases the molecular weight and steric hindrance around the hydroxyl group, and alters the electronic distribution. This leads to a significant decrease in water solubility, as confirmed by safety data sheets which list 2-iodobenzyl alcohol as "insoluble in water".[5]

Based on these principles, 2-iodobenzyl alcohol is expected to exhibit limited solubility in highly polar solvents like water but good solubility in a range of common organic solvents. Solvents that can accommodate both the polar hydroxyl group and the nonpolar iodophenyl moiety, such as moderately polar aprotic and protic solvents, are likely to be most effective.

Qualitative Solubility Classification

A systematic qualitative analysis provides a rapid method for classifying a compound and predicting its behavior in various solvent types.[7] This classification is based on a hierarchical testing scheme.

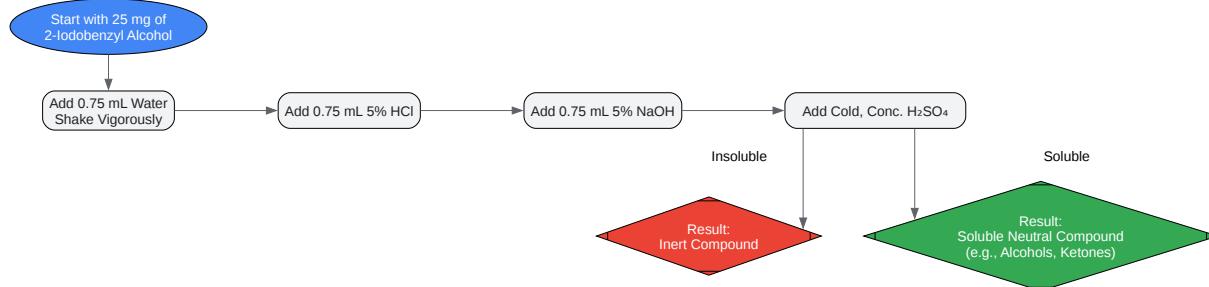
Implied Solubility from Synthetic Applications

Scientific literature provides indirect evidence of solubility. 2-iodobenzyl alcohol has been used in reactions where the chosen solvents must, by necessity, dissolve the compound to a reasonable extent.

- Acetonitrile: Used as a solvent for the nickel- and zinc-catalyzed cyclization of 2-iodobenzyl alcohol with propiolates. This strongly implies good solubility in acetonitrile, a polar aprotic solvent.
- Dichloromethane (DCM) and Dimethyl Sulfoxide (DMSO): A synthesis procedure reports dissolving 2-iodobenzyl alcohol in a suspension of DMSO in DCM.[5] This suggests solubility in this solvent mixture, and likely in each individual component.

Experimental Flow for Qualitative Analysis

The following workflow can be used to systematically characterize the solubility of 2-iodobenzyl alcohol, which is known to be a neutral compound.[8][9]



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Caption: Qualitative solubility testing workflow.

Given that 2-iodobenzyl alcohol is a neutral compound with a polar functional group, it is expected to be insoluble in water, 5% NaOH, and 5% HCl, but soluble in cold concentrated sulfuric acid.^[7]

Quantitative Solubility Determination: Experimental Protocol

To obtain precise solubility values (e.g., in mg/mL or mol/L), a rigorous experimental method is required. The equilibrium shake-flask method is a gold-standard technique for its reliability and accuracy.^[10]

Protocol: Equilibrium Solubility by the Shake-Flask Method

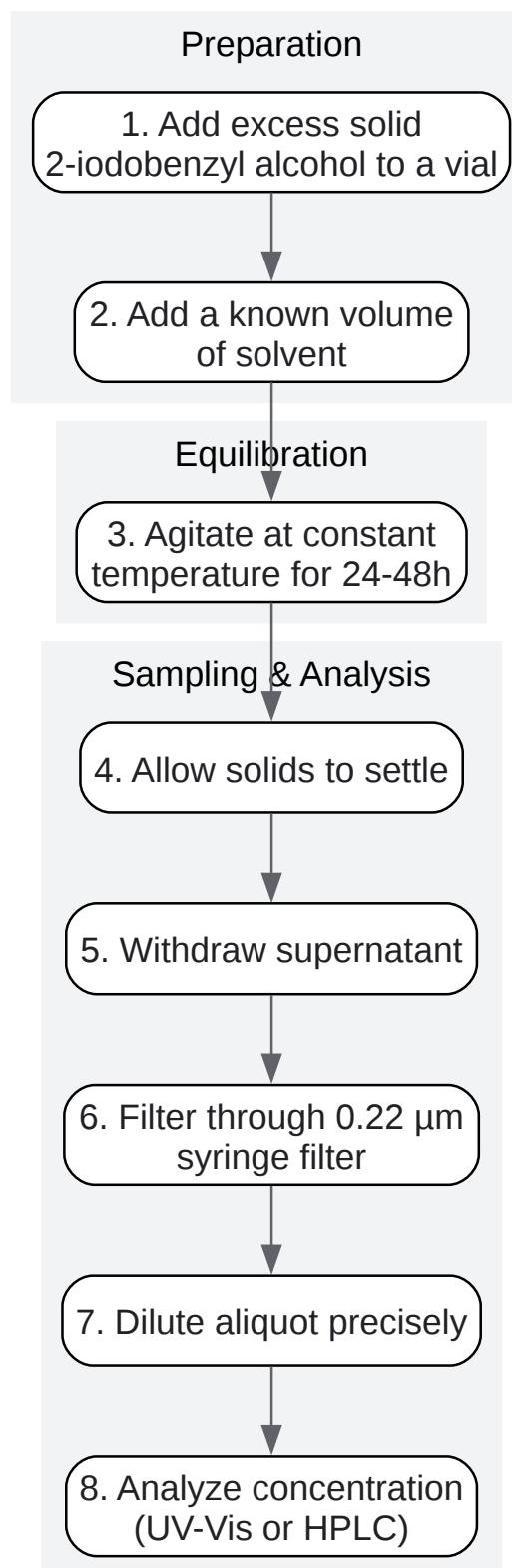
Objective: To determine the saturation solubility of 2-iodobenzyl alcohol in a selected solvent at a controlled temperature.

Causality: This method ensures that the solvent is fully saturated with the solute, establishing a true thermodynamic equilibrium. By agitating an excess of the solid with the solvent for an extended period, we overcome kinetic barriers to dissolution. Subsequent analysis of the supernatant provides the concentration at saturation.

Materials:

- 2-Iodobenzyl alcohol ($\geq 98\%$ purity)
- Selected organic solvents (HPLC grade or equivalent)
- Scintillation vials or flasks with screw caps
- Orbital shaker or rotator with temperature control
- Syringe filters (0.22 μm , PTFE or other solvent-compatible material)
- Volumetric flasks and pipettes
- Analytical balance
- UV-Vis Spectrophotometer or HPLC system

Workflow Diagram:



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Caption: Workflow for quantitative solubility determination.

Step-by-Step Procedure:

- Preparation: To a series of glass vials, add an excess amount of 2-iodobenzyl alcohol (e.g., 50-100 mg). The key is to ensure that undissolved solid remains at the end of the experiment, confirming saturation.
- Solvent Addition: Accurately pipette a known volume (e.g., 2.0 mL) of the desired organic solvent into each vial.
- Equilibration: Seal the vials tightly and place them in an orbital shaker set to a constant temperature (e.g., 25 °C). Agitate the vials for 24 to 48 hours. A 24-hour period is typically sufficient, but a preliminary time-course experiment can validate the time required to reach equilibrium.
- Phase Separation: After equilibration, remove the vials and allow them to stand undisturbed at the same constant temperature, permitting the excess solid to settle.
- Sampling: Carefully withdraw an aliquot of the clear supernatant using a pipette or syringe.
- Filtration: Immediately filter the aliquot through a 0.22 µm syringe filter into a clean vial. This step is critical to remove any microscopic undissolved particles that would falsely elevate the measured concentration.
- Dilution: Accurately perform a serial dilution of the filtered saturated solution with the same solvent to bring the concentration within the linear range of the analytical method.
- Quantification: Analyze the concentration of the diluted solution using a pre-calibrated analytical method, such as UV-Vis spectrophotometry or HPLC.[\[11\]](#)

Analytical Quantification

Method 1: UV-Vis Spectrophotometry

- Principle: The iodinated benzene ring in 2-iodobenzyl alcohol exhibits strong UV absorbance. According to the Beer-Lambert law, absorbance is directly proportional to concentration.
- Procedure:

- Prepare a series of standard solutions of known concentrations of 2-iodobenzyl alcohol in the solvent of interest.
- Scan the UV spectrum to determine the wavelength of maximum absorbance (λ_{max}).
- Measure the absorbance of each standard at λ_{max} and construct a calibration curve (Absorbance vs. Concentration).
- Measure the absorbance of the diluted sample and use the calibration curve to determine its concentration.
- Calculate the original concentration in the saturated solution, accounting for the dilution factor.

Method 2: High-Performance Liquid Chromatography (HPLC)

- Principle: HPLC separates the compound of interest from potential impurities, providing a highly specific and sensitive method of quantification.
- Procedure:
 - Develop a suitable HPLC method (e.g., reverse-phase C18 column, mobile phase of acetonitrile/water, UV detection at λ_{max}).
 - Prepare and run a series of standard solutions to generate a calibration curve (Peak Area vs. Concentration).
 - Inject the diluted sample and integrate the peak area corresponding to 2-iodobenzyl alcohol.
 - Calculate the concentration from the calibration curve and apply the dilution factor.

Data Presentation

Quantitative results should be compiled into a clear, comparative format.

Table 2: Experimentally Determined Solubility of 2-Iodobenzyl Alcohol at 25 °C (Note: This is a template table for reporting experimental findings.)

Solvent	Solvent Type	Dielectric Constant (ϵ) ¹	Solubility (mg/mL)	Solubility (mol/L)
Hexane	Nonpolar	1.88	[Experimental Value]	[Calculated Value]
Toluene	Nonpolar	2.38	[Experimental Value]	[Calculated Value]
Diethyl Ether	Polar Aprotic	4.34	[Experimental Value]	[Calculated Value]
Dichloromethane	Polar Aprotic	8.93	[Experimental Value]	[Calculated Value]
Acetone	Polar Aprotic	20.7	[Experimental Value]	[Calculated Value]
Ethanol	Polar Protic	24.6	[Experimental Value]	[Calculated Value]
Acetonitrile	Polar Aprotic	36.6	[Experimental Value]	[Calculated Value]
Dimethyl Sulfoxide	Polar Aprotic	47.0	[Experimental Value]	[Calculated Value]
Water	Polar Protic	80.1	Insoluble	Insoluble

¹ Dielectric constants are approximate values from standard sources.[\[12\]](#)

Safety and Handling

According to its Safety Data Sheet, 2-iodobenzyl alcohol is considered hazardous.[\[13\]](#)

- Hazards: Causes skin and serious eye irritation. May cause respiratory irritation.[\[13\]](#)

- Handling: Use in a well-ventilated area, preferably a chemical fume hood. Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.[14] Avoid breathing dust.
- Storage: Keep container tightly closed in a dry, cool, and well-ventilated place. Protect from direct sunlight.[13]
- Incompatibilities: Strong acids, acid anhydrides, and acid chlorides.[13]

Conclusion

While quantitative solubility data for 2-iodobenzyl alcohol is not readily available in reference literature, a comprehensive profile can be constructed from first principles and robust experimental determination. Its molecular structure indicates poor aqueous solubility and favorable solubility in a range of common organic solvents, a conclusion supported by its use in published synthetic procedures. For researchers requiring precise data for process optimization or formulation, the detailed shake-flask protocol provided herein offers a reliable, self-validating system for generating high-quality, quantitative solubility values. This foundational data is essential for the successful and efficient application of this versatile chemical intermediate.

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